

Navigating the Safe Disposal of (R)-selisistat: A Procedural Guide

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Compound of Interest

Compound Name: (R)-selisistat

Cat. No.: B1680143

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of investigational compounds like **(R)-selisistat** is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **(R)-selisistat**, aligning with laboratory safety standards and environmental regulations. The following information is synthesized from available safety data for Selisistat and general principles for laboratory chemical waste management.

Chemical and Physical Properties of (R)-selisistat

A summary of the key quantitative data for **(R)-selisistat** is presented below to inform handling and disposal considerations.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₃ ClN ₂ O	PubChem[1]
Molecular Weight	248.71 g/mol	PubChem[1]
CAS Number	848193-69-1	PubChem[1]
Solubility in DMSO	100 mg/mL (402.07 mM)	TargetMol[2]

Hazard Identification and Personal Protective Equipment (PPE)

Based on the Safety Data Sheet for Selisistat, the compound is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral, Category 4)[3]
- Causes skin irritation (Skin corrosion/irritation, Category 2)
- Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A)
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3)

Mandatory Personal Protective Equipment (PPE) when handling **(R)-selisistat** includes:

- Protective gloves
- Safety goggles with side-shields
- Impervious clothing
- Suitable respirator
- Work in a well-ventilated area or under a fume hood.

Step-by-Step Disposal Procedure

The proper disposal of **(R)-selisistat**, whether as a pure compound, in solution, or as contaminated labware, requires careful adherence to established safety protocols to minimize environmental impact and ensure personnel safety.

1. Waste Identification and Segregation:

- Solid Waste: Unused or expired **(R)-selisistat** powder.
- Liquid Waste: Solutions containing **(R)-selisistat**.
- Contaminated Labware: Empty vials, pipette tips, gloves, and other disposable materials that have come into contact with **(R)-selisistat**.

2. Solid Waste Disposal:

- Do not dispose of solid **(R)-selisistat** in the regular trash.
- Collect the solid waste in a clearly labeled, sealed container. The label should include the chemical name, "**(R)-selisistat**," and relevant hazard symbols.
- Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

3. Liquid Waste Disposal:

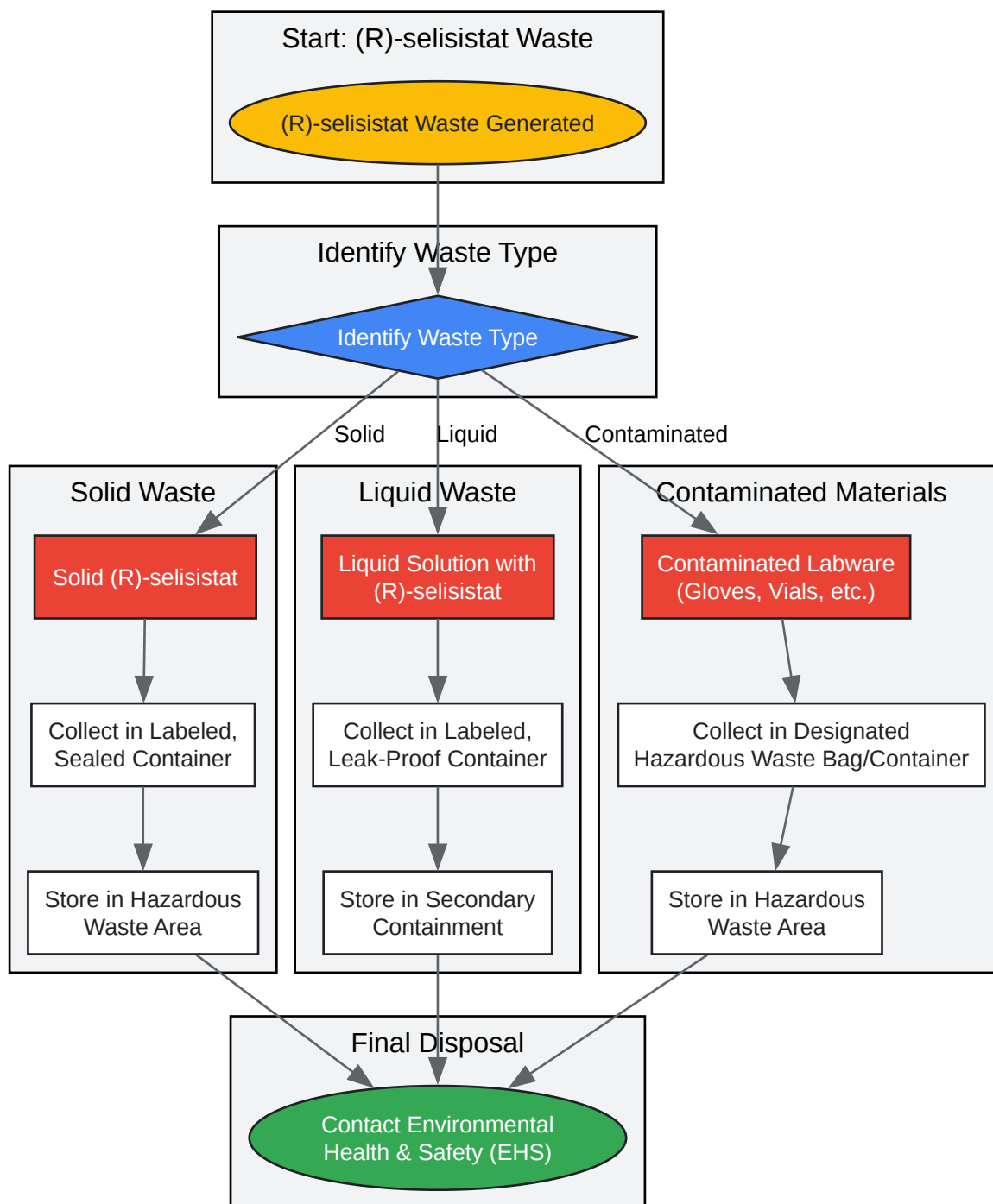
- Do not pour solutions containing **(R)-selisistat** down the drain.
- Collect all liquid waste in a designated, leak-proof, and clearly labeled waste container. The label should specify the contents, including all solvents and the approximate concentration of **(R)-selisistat**, along with hazard warnings.
- Store the liquid waste container in a secondary containment bin in a well-ventilated area, away from heat and ignition sources.
- Contact your institution's EHS office for pickup and disposal.

4. Contaminated Labware Disposal:

- Sharps: Needles and syringes should be placed in a designated sharps container.
- Non-Sharps: Disposable labware such as gloves, pipette tips, and empty vials should be collected in a dedicated, labeled hazardous waste bag or container.
- Decontaminate surfaces and non-disposable equipment by scrubbing with a suitable solvent (e.g., alcohol) and collecting the cleaning materials as hazardous waste.
- Follow your institution's guidelines for the disposal of chemically contaminated labware.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(R)-selisistat**.



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Caption: Disposal workflow for **(R)-selisistat**.

Emergency Procedures

In the event of a spill or exposure:

- **Spill:** Evacuate the area. Use appropriate personal protective equipment. Absorb liquid spills with an inert material (e.g., diatomite, universal binders). Decontaminate the area by scrubbing with alcohol. Collect all contaminated materials for disposal as hazardous waste. Prevent the spill from entering drains or water courses.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air and keep them in a position comfortable for breathing.
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.

By adhering to these procedures, laboratory personnel can ensure the safe and responsible disposal of **(R)-selisistat**, protecting both themselves and the environment. Always consult your institution's specific safety and disposal guidelines.

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References

- 1. (R)-selisistat | C₁₃H₁₃ClN₂O | CID 707032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Selisistat R-enantiomer | Sirtuin | TargetMol [targetmol.com]
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